

Pentyl Isobutyrate: A Comprehensive Technical Guide to its Thermodynamic Properties

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Compound of Interest

Compound Name: Pentyl isobutyrate

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This in-depth technical guide provides a centralized database of the thermodynamic and physical properties of **pentyl isobutyrate**. The information is compiled from various chemical databases and scholarly articles to support research and development activities. This document includes quantitative data presented in structured tables, detailed experimental protocols for the synthesis and thermal analysis of **pentyl isobutyrate**, and visualizations of key experimental workflows.

Core Thermodynamic and Physical Properties

Pentyl isobutyrate, also known as amyl isobutyrate or pentyl 2-methylpropanoate, is an organic ester with the molecular formula $C_9H_{18}O_2$.^[1] It is recognized for its characteristic fruity aroma. The following tables summarize its key thermodynamic and physical properties.

General and Physical Properties

Property	Value	Source(s)
Molecular Weight	158.24 g/mol	[1]
Boiling Point	176.5 °C at 760 mmHg	[2]
Melting Point	-73 °C (estimate)	[2]
Density	0.874 g/cm ³	[2]
Vapor Pressure	1.09 mmHg at 25 °C	[2]
Flash Point	59.4 °C	[2]
Refractive Index	1.3864 (estimate)	[2]
LogP (Octanol/Water)	2.37580	[2]

Thermodynamic Properties

Critically evaluated thermodynamic data for **pentyl isobutyrate** is available through the NIST/TRC Web Thermo Tables (WTT).[3][4] While direct access to the full datasets may require a subscription, the available information indicates the types of data that can be found.

Property	Temperature Range	Phase	Source
Ideal Gas Heat Capacity (Cp,gas)	200 K to 1000 K	Ideal Gas	[3]
Enthalpy	200 K to 1000 K	Ideal Gas	[3]
Enthalpy	250 K to 616.42 K	Liquid in equilibrium with Gas	[3]
Enthalpy of Vaporization	255 K to 629 K	Liquid to Gas	[3]
Enthalpy of Formation	Standard Conditions	Gas, Liquid	[3]

Experimental Protocols

The following sections detail the methodologies for the synthesis and thermal analysis of **pentyl isobutyrate**.

Synthesis via Fischer Esterification

Pentyl isobutyrate is commonly synthesized through the Fischer esterification of isobutyric acid and pentan-1-ol, using a strong acid catalyst such as sulfuric acid.^[5]

Materials and Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Isobutyric acid
- Pentan-1-ol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5%)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate (drying agent)
- Boiling chips

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine isobutyric acid and a molar excess of pentan-1-ol. Add a few boiling chips.

- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours to reach equilibrium.^[6]
- Work-up and Extraction:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution to neutralize the excess acid (caution: CO₂ evolution), and finally with brine.^[6]
 - Separate and discard the aqueous layer after each wash.
- Drying: Transfer the organic layer to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Decant or filter the dried liquid to remove the drying agent.
 - Purify the crude **pentyl isobutyrate** by simple distillation.^[6] Collect the fraction that distills at the boiling point of **pentyl isobutyrate** (approximately 176-177 °C at atmospheric pressure).

Thermal Analysis using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a key technique for determining the thermal properties of substances like **pentyl isobutyrate**, including melting point, glass transition temperature, and heat of fusion.^[7]

Materials and Equipment:

- Differential Scanning Calorimeter (DSC)

- Hermetic aluminum pans and lids
- Crimper for sealing pans
- Analytical balance
- **Pentyl isobutyrate** sample
- Inert purge gas (e.g., nitrogen)

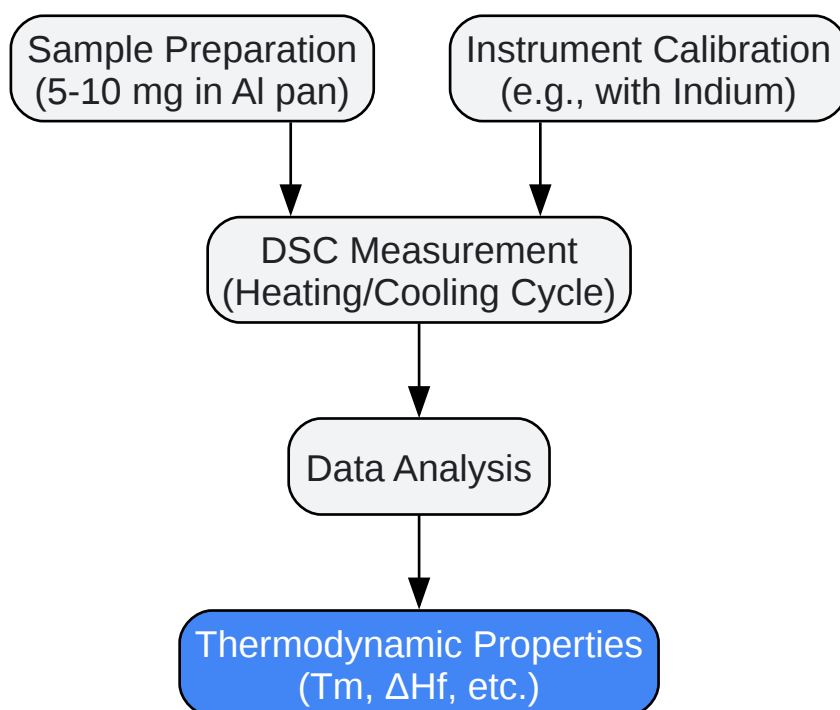
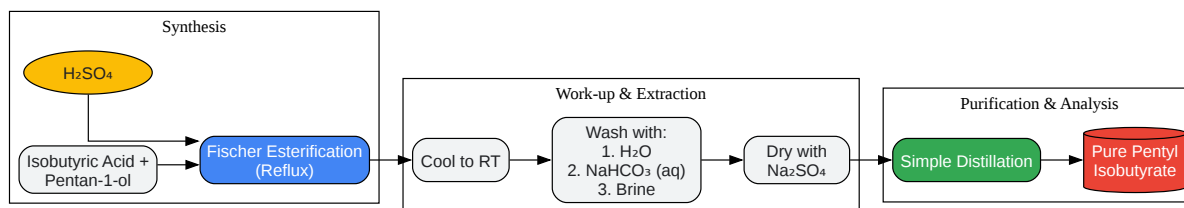
Procedure:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the purified **pentyl isobutyrate** sample into a clean aluminum DSC pan using an analytical balance.
 - Hermetically seal the pan with a lid using a crimper. This is crucial to prevent the volatilization of the sample during heating.
 - Prepare an empty, sealed aluminum pan to be used as a reference.
- Instrument Setup and Calibration:
 - Calibrate the DSC instrument for temperature and heat flow using a standard reference material with a known melting point and enthalpy of fusion (e.g., indium).
 - Place the sealed sample pan and the reference pan into the DSC cell.
 - Set the instrument to purge with an inert gas, such as nitrogen, at a constant flow rate.
- Thermal Program:
 - Equilibrate the sample at a starting temperature well below the expected melting point.
 - Ramp the temperature at a controlled heating rate, typically between 5 °C/min and 20 °C/min.

- The temperature range should encompass the expected thermal transitions of **pentyl isobutyrate**.
- A cooling cycle can also be programmed to study crystallization behavior.
- Data Analysis:
 - The DSC thermogram will plot heat flow versus temperature.
 - Analyze the resulting curve to determine the onset temperature and peak temperature of endothermic events (like melting) or exothermic events (like crystallization).[\[8\]](#)
 - The area under the melting peak can be integrated to calculate the enthalpy of fusion.

Visualizations

The following diagrams illustrate the logical workflow for the synthesis and characterization of **pentyl isobutyrate**.



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